

12-Hydroxydodecanoic Acid: A Comprehensive Technical Guide to its Industrial Applications

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Compound of Interest

Compound Name: *12-Hydroxydodecanoic Acid*

Cat. No.: *B126480*

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Abstract

12-Hydroxydodecanoic acid (12-HDA), a C12 ω -hydroxy fatty acid, is a versatile bio-based monomer with significant potential across a spectrum of industrial applications. Its unique bifunctional nature, possessing both a terminal hydroxyl and a carboxyl group, allows it to serve as a fundamental building block for a variety of polymers and specialty chemicals. This technical guide provides an in-depth overview of the synthesis, polymerization, and key industrial uses of 12-HDA, with a focus on its applications in high-performance polymers, cosmetics, and lubricants. Detailed experimental protocols, quantitative data, and process visualizations are presented to support researchers and professionals in leveraging the unique properties of this compound.

Introduction

12-Hydroxydodecanoic acid (12-HDA) is a saturated hydroxy fatty acid with the chemical formula $\text{HO}(\text{CH}_2)_{11}\text{COOH}$.^[1] Traditionally sourced from petrochemical precursors, recent advancements in biotechnology have enabled its production from renewable feedstocks, positioning it as a sustainable alternative in the chemical industry.^[2] Its ability to undergo self-polymerization via condensation reactions makes it an ideal monomer for the synthesis of linear polyesters, specifically poly(12-hydroxydodecanoate), a biodegradable thermoplastic with properties comparable to conventional plastics.^[2] Furthermore, its amphiphilic nature lends itself to applications in surfactants, emulsifiers, and as a functional ingredient in cosmetic

and personal care formulations.[3][4] This guide will explore the synthesis pathways, polymerization methodologies, and diverse industrial applications of 12-HDA, supported by relevant technical data and experimental procedures.

Physicochemical Properties of 12-Hydroxydodecanoic Acid

A thorough understanding of the fundamental physicochemical properties of 12-HDA is essential for its effective utilization in various applications.

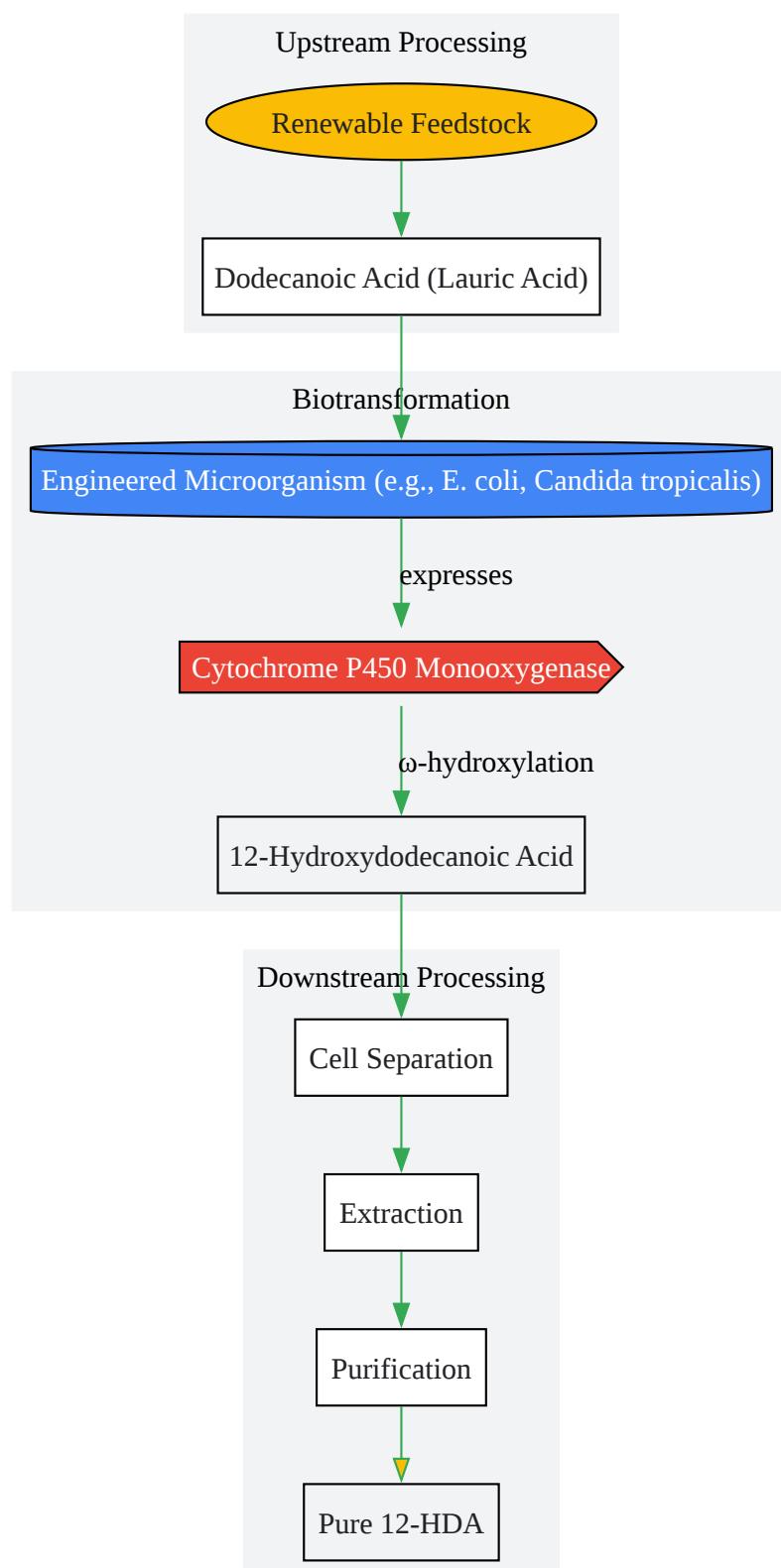
Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₄ O ₃	[5]
Molecular Weight	216.32 g/mol	[5]
CAS Number	505-95-3	[6]
Appearance	White to off-white powder/solid	[6]
Melting Point	85-88 °C	[6]
Solubility	Slightly soluble in DMSO and Methanol	[6]
LogP	2.866 (estimated)	[6]
pKa	4.78 ± 0.10 (Predicted)	[6]

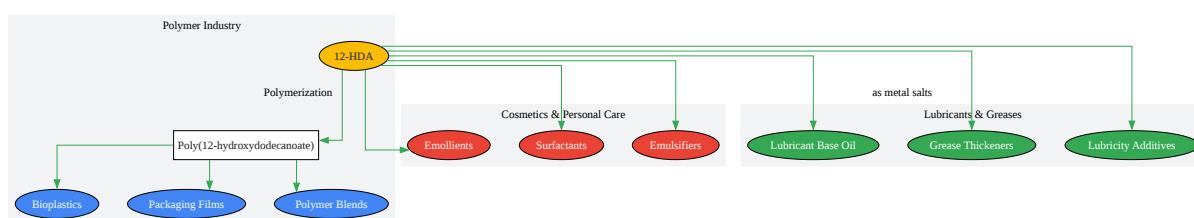
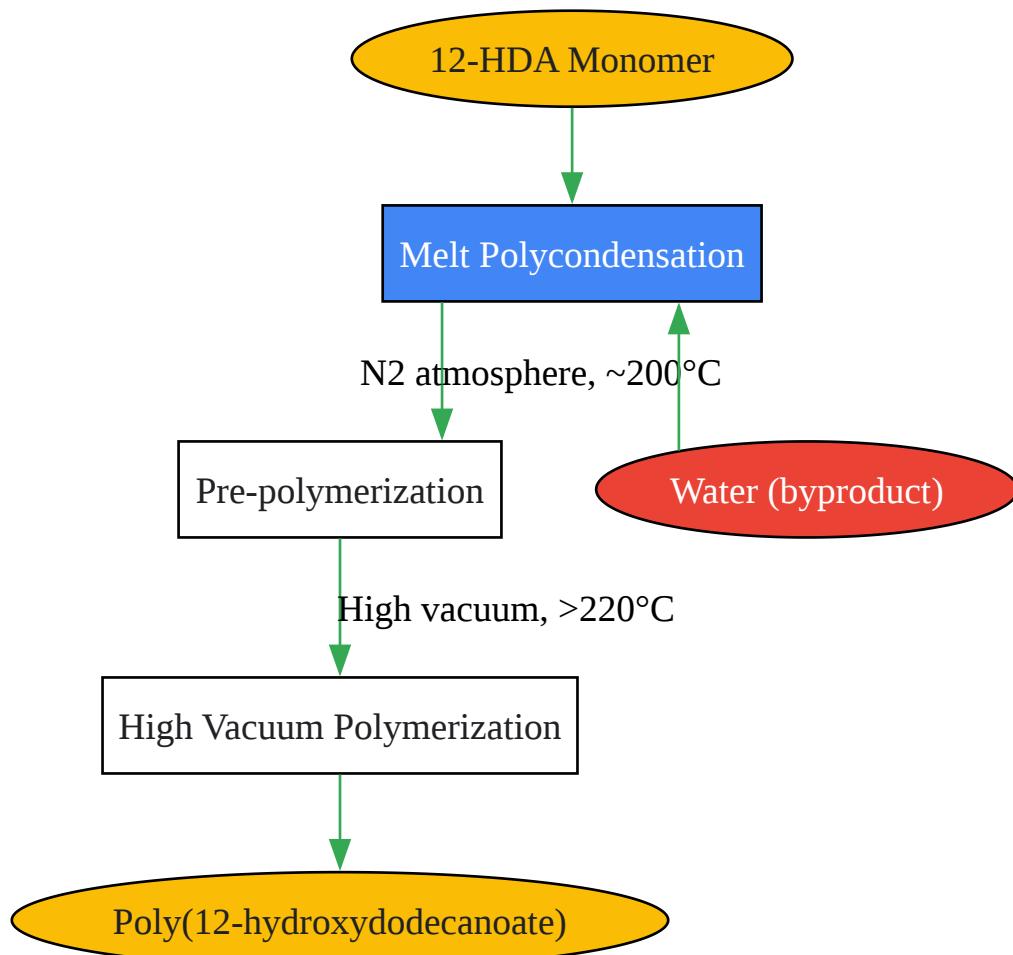
Synthesis of 12-Hydroxydodecanoic Acid

The production of 12-HDA can be achieved through both chemical and biotechnological routes. While chemical synthesis often involves multi-step processes with harsh reaction conditions, enzymatic and whole-cell biocatalysis offer a more sustainable and highly selective alternative.

Biotechnological Synthesis

The biosynthesis of 12-HDA typically involves the ω -hydroxylation of dodecanoic acid (lauric acid) using microorganisms or isolated enzymes. Cytochrome P450 monooxygenases are particularly effective for this terminal hydroxylation.[3]





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